Technical Support Center: 2-Methyl-2-phenylmorpholine Stability & Handling[1]

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Compound of Interest

Compound Name:	*2-Methyl-2-phenylmorpholine*
CAS No.:	*109461-41-8*
Cat. No.:	*B190111*

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Executive Summary & Molecule Profile[1]

2-Methyl-2-phenylmorpholine is a gem-disubstituted morpholine derivative.[1] Unlike its regioisomer Phenmetrazine (3-methyl-2-phenylmorpholine), this compound features a quaternary carbon at the 2-position, bearing both a phenyl ring and a methyl group.[1]

- Structural Vulnerability: The 2-position constitutes a tertiary benzylic ether linkage.[1] While morpholines are generally robust, this specific substitution pattern introduces a latent sensitivity to acid-catalyzed ring opening due to the high stability of the resulting tertiary benzylic carbocation intermediate.[1]
- Key Stability Characteristics:
  - Acids: Stable to cold concentrated acids; sensitive to hot aqueous acids (hydrolysis risk).[1]
  - Bases: Highly stable.[1]
  - Oxidation: Susceptible to N-oxidation; resistant to C2-oxidation (quaternary center).[1]

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Stability Profiling & Troubleshooting (Q&A)

Category A: Acid & Base Compatibility[1]

Q: Can I subject **2-Methyl-2-phenylmorpholine** to strong acidic conditions (e.g., HCl, H_2SO_4) during workup? A: Yes, but temperature control is critical.

- The Mechanism: The C2-O bond is a tertiary benzylic ether.[1] Under highly acidic conditions, the oxygen protonates.[1] If heated, the C2-O bond can cleave to form a stable tertiary benzylic carbocation, leading to ring opening and the formation of the corresponding amino-alcohol (e.g., 2-[(2-hydroxyethyl)amino]-2-phenylpropan-1-ol derivatives).[1]
- Protocol Recommendation:
  - Cold Acid (0°C - 25°C): The ring is kinetically stable.[1] You can safely form hydrochloride salts or perform extractions using 1N-6N HCl or cold conc.[1] H_2SO_4 (often used in its synthesis).[1]
  - Hot Acid (>60°C):Avoid. Prolonged heating in aqueous acid will drive the equilibrium toward hydrolysis/ring-opening.[1]

Q: Is the compound stable in strong bases like NaOH, KOH, or NaH? A: Yes.

- Insight: Morpholine ethers are chemically inert to base hydrolysis.[1] The compound withstands refluxing in aqueous NaOH or treatment with strong bases (NaH, KOtBu) during alkylation reactions.[1]

Category B: Oxidative & Thermal Stress[1]

Q: I observe a new peak at M+16 in my LC-MS after exposing the compound to air/peroxides. What is it? A: This is likely the N-oxide.[1]

- Cause: The secondary amine nitrogen is electron-rich and prone to oxidation by peroxides (e.g., mCPBA, H_2O_2) or even atmospheric oxygen over long periods in solution.[1]
- Prevention: Store the free base under inert atmosphere (Argon/Nitrogen).[1] If using chlorinated solvents (DCM/Chloroform), ensure they are amylene-stabilized or freshly distilled, as stabilizer-free solvents can accumulate HCl or phosgene/peroxides.[1]

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Q: What is the thermal limit for this compound? A:

- Free Base: Stable up to ~150°C, but volatility may be an issue under high vacuum.[1]
- Salts (HCl/Fumarate): Typically stable >200°C. Many morpholine salts melt with decomposition around 200-250°C.[1]

Reaction Condition Compatibility Matrix

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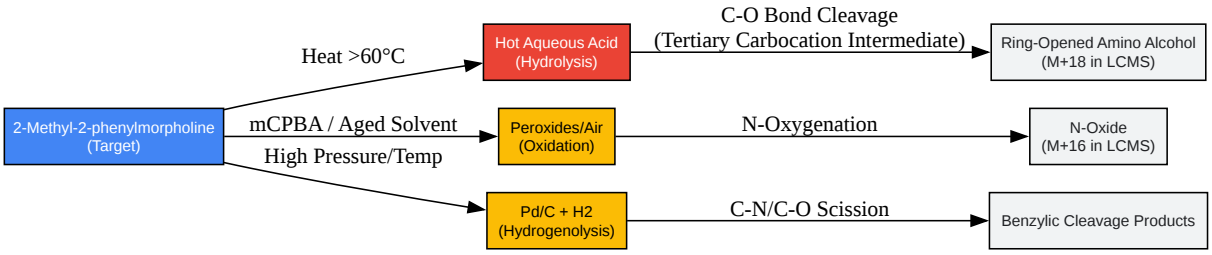
Reaction Condition	Compatibility	Risk Factor	Technical Note
Alkylation (R-X, Base)	High	Low	Steric hindrance at C2 does not significantly affect N-alkylation.[1] Standard SN2 conditions apply.
Acylation (R-COCl)	High	Low	Forms stable amides.[1] Useful for protecting the nitrogen.[1]
Reductive Amination	High	Low	Stable to $NaBH_4$, $NaCNBH_3$, and STAB.[1]
Hydrogenation (Pd/C, H_2)	Medium	Benzylic Cleavage	Prolonged catalytic hydrogenation at high pressure/temp may cleave the benzylic C-N or C-O bond (hydrogenolysis).[1]
Suzuki/Buchwald	High	Catalyst Poisoning	The free amine can coordinate Pd.[1] Use appropriate ligands (e.g., BINAP, XPhos) or protect the amine.[1]
Grignard Reagents	High	Deprotonation	The NH proton will quench 1 equivalent of Grignard.[1] Use 2+ equivalents or protect N first.

Degradation Pathways & Analytical Troubleshooting

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Visualizing the Risks

The following diagram illustrates the primary degradation pathways you must monitor during stability testing.



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Figure 1: Primary degradation pathways for **2-Methyl-2-phenylmorpholine**.[1] Note the specific risk of acid hydrolysis due to the tertiary benzylic center.[1]

Analytical Fingerprints

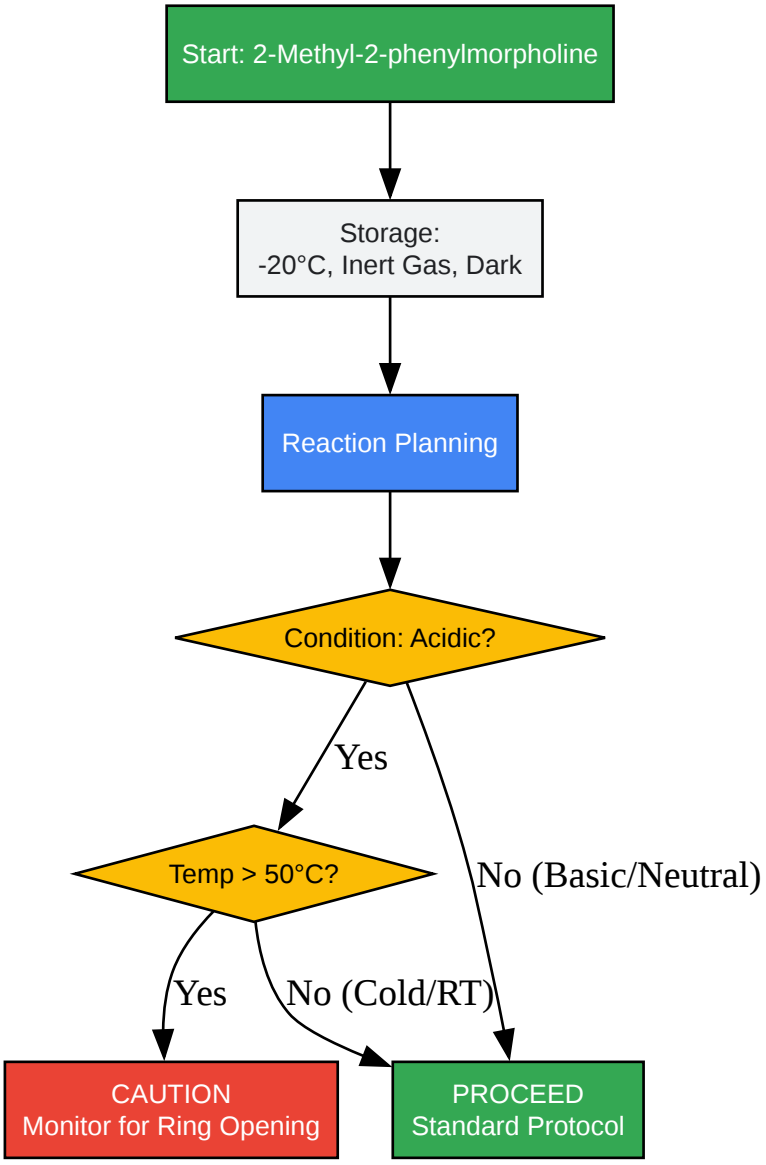
If you suspect degradation, check for these signals:

- Ring Opening (Hydrolysis):
  - Mass Spec: Look for $[M+18]^+$ (Addition of H_2O).[1]
  - NMR: Disappearance of the characteristic morpholine ether protons (3.5-4.0 ppm) and appearance of broad OH/NH signals.[1]
- N-Oxidation:
  - Mass Spec: Look for $[M+16]^+$.
  - HPLC: The N-oxide is typically more polar and will elute earlier than the parent amine on Reverse Phase (C18).[1]

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Recommended Handling Protocol

To ensure maximum stability during your experiments, follow this decision tree:



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Figure 2: Decision matrix for handling **2-Methyl-2-phenylmorpholine** in synthesis.

References

- Synthesis and Cyclization Conditions
  - Source: US Patent 8,993,591 B2 (Janssen Pharmaceutica).[1]

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- Relevance: Describes the synthesis of morpholine derivatives using acid-mediated cyclization, confirming stability in cold concentr
- URL:

- Morpholine Ring Stability & Synthesis
  - Source:ACS Omega, "An Optimized and Universal Protocol for the Synthesis of Morpholine-2,5-Diones".[1]
  - Relevance: Provides context on the thermal and chemical stability of the morpholine scaffold during synthesis.
  - URL:
- Benzylic Ether Stability
  - Source:Journal of Organic Chemistry, "Syntheses of 2- and 3-Substituted Morpholine Congeners".[1]
  - Relevance: Discusses the thermodynamic stability of substituted morpholines and hemiaminal intermedi
  - URL: [J. Org.[1][2][3] Chem. Article]([Link]1]
- General Chemical Property Data
  - Source: PubChem Compound Summary for Phenmetrazine (Isomer Comparison).
  - Relevance: Comparative stability data for phenyl-methyl-morpholine isomers.[1]
  - URL:[1]

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